

# **Application Notes and Protocols for rac-MF-094**

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These application notes provide detailed protocols for the dissolution and use of **rac-MF-094**, a potent and selective inhibitor of Ubiquitin Specific Peptidase 30 (USP30). The provided methodologies are intended for researchers, scientists, and drug development professionals for in vitro and in vivo experiments.

# **Product Information**

Compound Name: **rac-MF-094** Mechanism of Action: Potent and selective inhibitor of USP30. [1] Inhibition of USP30 leads to increased protein ubiquitination and can accelerate processes like mitophagy.[1] It has been shown to inhibit the NLRP3 inflammasome by deubiquitinating NLRP3.[2] Primary Target: USP30 (IC50 = 120 nM)[1]

# **Quantitative Data Summary**

The following table summarizes the solubility and recommended concentrations for preparing **rac-MF-094** solutions.



Solvent	Stock Solution Concentration	Formulation for In Vivo Administration	Notes
DMSO	≥ 50 mg/mL	Not for direct injection. Used to prepare final formulations.	Prepare fresh or store at -20°C for up to one month.
Aqueous (with SBE-β-CD)	Not applicable	≥ 5 mg/mL	For clear solutions suitable for various administration routes.
PEG300, Tween-80, Saline	Not applicable	2.08 mg/mL	Creates a suspended solution for oral or intraperitoneal injection.[1]
Corn Oil	Not applicable	≥ 2.08 mg/mL	For clear solutions, but caution is advised for dosing periods longer than two weeks.[1]

# Experimental Protocols Preparation of a 10 mM DMSO Stock Solution (for In Vitro Use)

This protocol outlines the preparation of a 10 mM stock solution of **rac-MF-094** in DMSO, which is a common starting point for in vitro experiments.

### Materials:

- rac-MF-094 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- · Microcentrifuge tubes
- Vortex mixer



Pipettes

#### Procedure:

- Calculate the required mass of rac-MF-094 for your desired volume of 10 mM stock solution.
   The molecular weight of rac-MF-094 will be required for this calculation.
- Weigh the calculated amount of rac-MF-094 powder and place it in a microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the rac-MF-094 is completely dissolved. Gentle warming in a water bath (37°C) may assist dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

# Preparation of an Aqueous Solution for In Vivo Administration

This protocol describes the preparation of a clear aqueous solution of **rac-MF-094** using SBE- $\beta$ -CD as a solubilizing agent.

### Materials:

- 50 mg/mL rac-MF-094 in DMSO stock solution
- 20% (w/v) SBE-β-CD in saline
- Sterile tubes
- · Vortex mixer

#### Procedure:

 Prepare a 50 mg/mL stock solution of rac-MF-094 in DMSO as described in the previous protocol.



- In a sterile tube, add 100 μL of the 50 mg/mL DMSO stock solution.
- To this, add 900  $\mu$ L of 20% SBE- $\beta$ -CD in saline.
- Vortex the mixture thoroughly until a clear solution is obtained. This will yield a final concentration of ≥ 5 mg/mL of rac-MF-094.

# Preparation of a Suspension for Oral or Intraperitoneal Injection

This protocol details the preparation of a suspended solution of **rac-MF-094** suitable for oral gavage or intraperitoneal injection.[1]

#### Materials:

- 20.8 mg/mL rac-MF-094 in DMSO stock solution
- PEG300
- Tween-80
- Saline
- · Sterile tubes
- · Vortex mixer

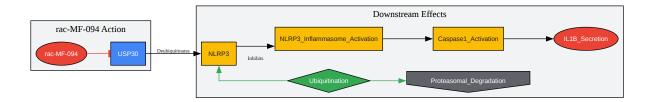
### Procedure:

- Prepare a 20.8 mg/mL stock solution of rac-MF-094 in DMSO.
- In a sterile tube, add 100 μL of the 20.8 mg/mL DMSO stock solution.
- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix again until uniform.
- Add 450 μL of saline to bring the final volume to 1 mL.



Vortex the mixture thoroughly to ensure a homogenous suspension. This will result in a 2.08 mg/mL suspended solution.[1]

# Visualizations Signaling Pathway of rac-MF-094

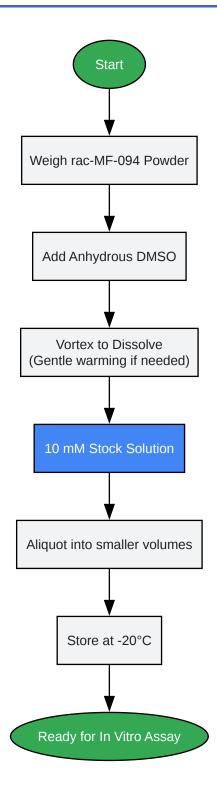


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Caption: Signaling pathway of rac-MF-094 as a USP30 inhibitor.

## **Experimental Workflow for In Vitro Assay Preparation**





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Caption: Workflow for preparing a 10 mM rac-MF-094 stock solution.



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### References

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